

# (2-Methoxyethyl)benzene IUPAC name and synonyms

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## Compound of Interest

Compound Name: (2-Methoxyethyl)benzene

Cat. No.: B124563

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## (2-Methoxyethyl)benzene: A Technical Overview

This guide provides a comprehensive overview of **(2-Methoxyethyl)benzene**, a significant organic compound utilized in various industrial applications, particularly within the flavor and fragrance industries. This document is intended for researchers, scientists, and professionals in drug development, offering detailed information on its chemical identity, properties, synthesis, and analytical characterization.

## Chemical Identity

IUPAC Name: **(2-Methoxyethyl)benzene**[\[1\]](#)[\[2\]](#)

Synonyms: A variety of synonyms are used to refer to **(2-Methoxyethyl)benzene** in scientific literature and commercial contexts. These include:

- 1-Methoxy-2-phenylethane[\[1\]](#)[\[2\]](#)[\[3\]](#)[\[4\]](#)
- 2-Phenylethyl methyl ether[\[1\]](#)[\[3\]](#)[\[4\]](#)
- Methyl phenethyl ether[\[3\]](#)[\[4\]](#)[\[5\]](#)
- Benzene, (2-methoxyethyl)-[\[1\]](#)[\[3\]](#)[\[6\]](#)
- $\beta$ -Phenylethyl methyl ether[\[2\]](#)[\[4\]](#)

- Kewda ether[3][4][5]
- Methyl phenethyl oxide[3][4][5]
- Phenylethyl methyl ether[3][4]
- Methyl 2-phenethyl ether[3][4]
- 2-methoxy-ethyl-benzene[1]
- Pandanol[7]

## Physicochemical Properties

A summary of the key quantitative data for **(2-Methoxyethyl)benzene** is presented in the table below for easy reference and comparison.

Property	Value	Source
Molecular Formula	C9H12O	[1][2][4][5][8]
Molecular Weight	136.19 g/mol	[1][3][5]
CAS Number	3558-60-9	[2][4][5][8]
Appearance	Colorless to light yellow clear liquid	[7][9]
Odor	Powerful, diffusive, penetrating, warm, floral, rosy-green	[7][10]
Density	0.95 g/cm <sup>3</sup>	[5]
Boiling Point	190 °C	[5]
Flash Point	80 °C	[5][7]
Water Solubility	0.25 g/L	[1]
logP	2.17	[1]
Refractive Index	1.493	[8]

## Experimental Protocols

### Synthesis of (2-Methoxyethyl)benzene via Williamson Ether Synthesis

A common and effective method for the synthesis of **(2-Methoxyethyl)benzene** is the Williamson ether synthesis. The following protocol is a general procedure that can be adapted for this purpose.

#### Materials:

- 2-Phenylethanol
- A suitable base (e.g., Sodium Hydride, Potassium Carbonate)
- Methylating agent (e.g., Dimethyl sulfate, Methyl iodide)
- Anhydrous aprotic solvent (e.g., Tetrahydrofuran (THF), Acetonitrile)
- Diethyl ether
- Saturated aqueous ammonium chloride solution
- Saturated aqueous sodium bicarbonate solution
- Brine
- Anhydrous magnesium sulfate or sodium sulfate
- Silica gel for column chromatography

#### Procedure:

- Deprotonation: In a flame-dried round-bottom flask under an inert atmosphere (e.g., nitrogen or argon), dissolve 2-phenylethanol in the anhydrous solvent. Cool the solution in an ice bath. Add the base portion-wise to the stirred solution. Allow the reaction to stir at room temperature for a specified time to ensure complete formation of the alkoxide.

- **Alkylation:** Cool the reaction mixture again in an ice bath and add the methylating agent dropwise. Allow the reaction to warm to room temperature and stir overnight.
- **Work-up:** Quench the reaction by the slow addition of a saturated aqueous ammonium chloride solution. Transfer the mixture to a separatory funnel and extract with diethyl ether.
- **Purification:** Wash the combined organic layers sequentially with saturated aqueous sodium bicarbonate solution and brine. Dry the organic layer over anhydrous magnesium sulfate or sodium sulfate, filter, and concentrate under reduced pressure to obtain the crude product.
- **Chromatography:** Purify the crude product by flash column chromatography on silica gel using an appropriate eluent system (e.g., a mixture of hexanes and ethyl acetate) to yield pure **(2-Methoxyethyl)benzene**.

## Analytical Characterization

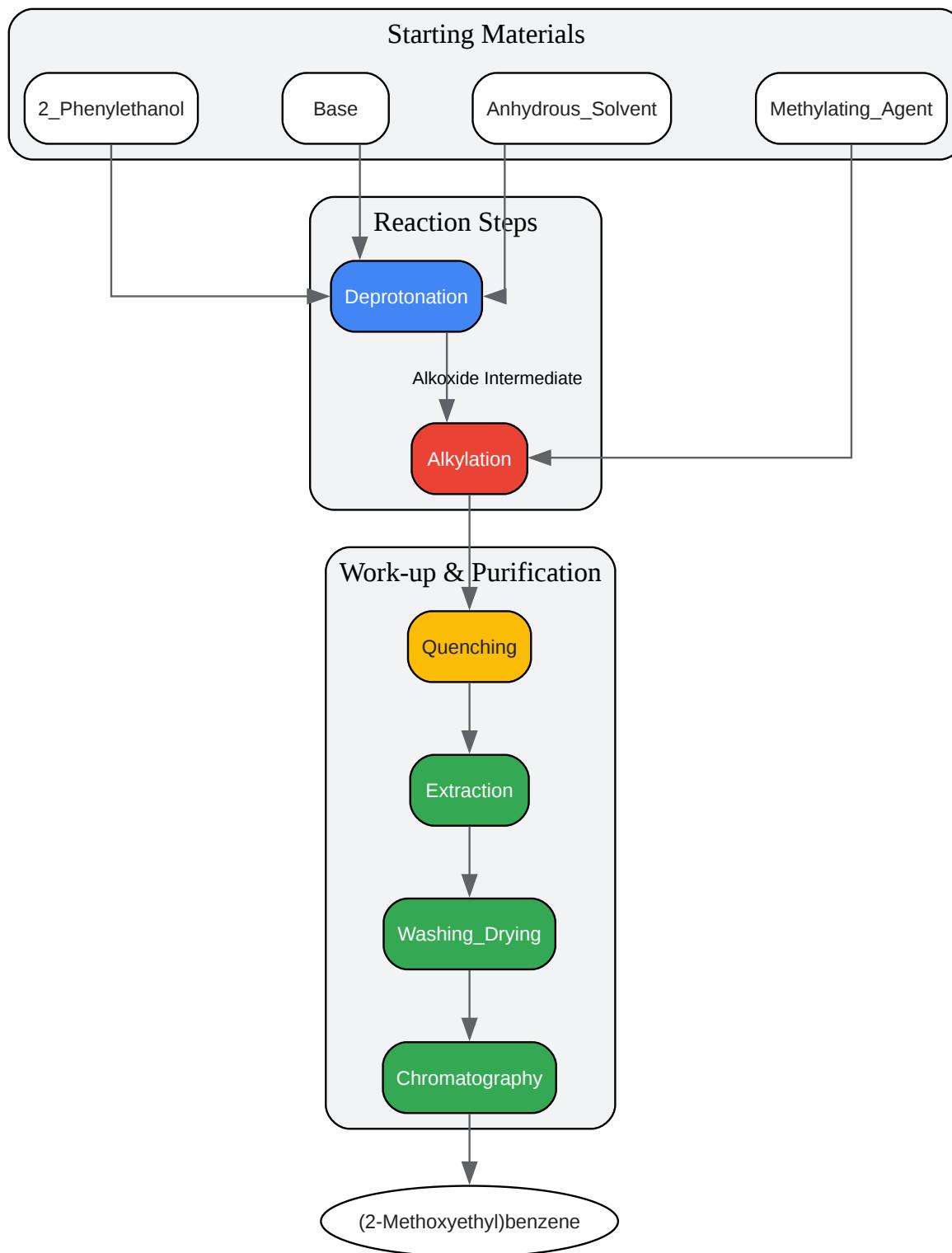
The identity and purity of the synthesized **(2-Methoxyethyl)benzene** can be confirmed using various analytical techniques.

- **Gas Chromatography-Mass Spectrometry (GC-MS):** To determine the purity and confirm the molecular weight of the compound.
- **Nuclear Magnetic Resonance (NMR) Spectroscopy:**
  - $^1\text{H}$  NMR: To elucidate the proton environment of the molecule.
  - $^{13}\text{C}$  NMR: To identify the number and types of carbon atoms.
- **Infrared (IR) Spectroscopy:** To identify the functional groups present, particularly the C-O-C ether linkage.[\[11\]](#)

## Visualizations

### Synthesis Workflow of **(2-Methoxyethyl)benzene**

The following diagram illustrates the key steps in the synthesis of **(2-Methoxyethyl)benzene** using the Williamson ether synthesis.

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Caption: Workflow for the synthesis of **(2-Methoxyethyl)benzene**.

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